

Chemical and Pharmacological Profile of Sulfaethoxypyridazine

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Compound Focus: Sulfaethoxypyridazine

CAS No.: 963-14-4

Cat. No.: S592505

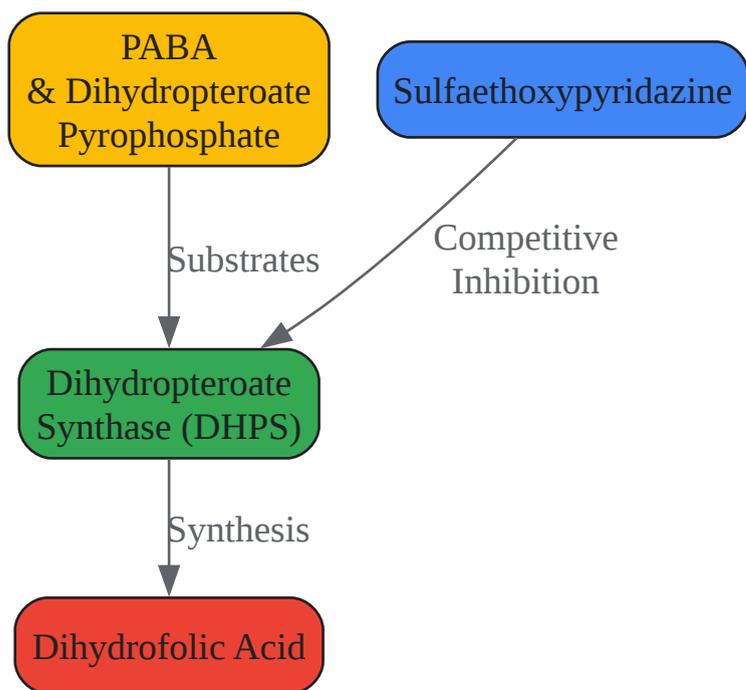
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The table below summarizes the core identifiers and predicted properties of **Sulfaethoxypyridazine** as gathered from chemical databases [1].

Category	Details
CAS Number	963-14-4 [1]
Chemical Formula	$C_{12}H_{14}N_4O_3S$ [1]
Average Weight	294.33 g/mol [1]
IUPAC Name	4-amino-N-(6-ethoxypyridazin-3-yl)benzene-1-sulfonamide [1]
Drug Status	Experimental, Vet Approved [1]
Synonyms	N1-(6-ethoxypyridazin-3-yl)sulphanilamide [1]
Water Solubility	0.221 mg/mL (Predicted) [1]

Understanding the Broader Sulfonamide Mechanism

While a specific mechanism for **Sulfaethoxypyridazine** is not detailed in the search results, it belongs to the sulfonamide class of antibiotics. These drugs share a common mechanism of action, which can be visualized in the following diagram of bacterial folate synthesis inhibition:



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Sulfonamides competitively inhibit bacterial folate synthesis [2] [3].

Sulfaethoxypyridazine and other sulfonamide antibiotics act as **competitive antagonists** [2]. They mimic the natural substrate **PABA (para-aminobenzoic acid)**, competing for the active site of the bacterial enzyme **dihydropteroate synthase (DHPS)** [2] [3]. By blocking this enzyme, they inhibit the synthesis of dihydrofolic acid, an essential precursor for bacterial nucleic acid production [2] [3].

Analytical Methodologies for Sulfonamides

Although a specific protocol for **Sulfaethoxypyridazine** was not found, the determination of sulfonamide residues in biological tissues is commonly performed using **Liquid Chromatography (LC)** with various detection methods. The table below outlines key aspects of these analytical techniques, based on methods used for related sulfonamides [4].

Method Aspect	Description
Primary Technique	High-Performance Liquid Chromatography (HPLC) [4]
Detection Methods	Fluorescence, Mass Spectrometry (MS), UV Detection [4]
Sample Matrix	Animal tissues, meat, fish, milk [4]
Sample Preparation	Often involves solid-phase extraction (SPE) [4]
Internal Standards	Deuterated sulfonamides (e.g., Sulfamethizole-D4) for MS [4]

Research Context and Next Steps

Sulfaethoxyppyridazine has been evaluated in veterinary medicine, with studies dating back to the 1960s concerning its use in swine, heifers, and poultry [1]. The broader sulfonamide class remains a cornerstone for developing new drugs with antimicrobial, antidiabetic, and anticancer properties [3].

The search results indicate a lack of very recent, publicly available primary research focused specifically on **Sulfaethoxyppyridazine**. To obtain the depth of information required for a whitepaper, I suggest you:

- **Search specialized scientific databases:** Direct queries on platforms like **PubMed, Scopus, or SciFinder** using "**Sulfaethoxyppyridazine**" as a keyword may yield more detailed research articles.
- **Focus on general sulfonamide protocols:** For experimental methodologies, searching for review articles on "analysis of sulfonamide residues in tissue" or "sulfonamide antibacterial activity assays" will provide transferable protocols.
- **Consult chemical supplier documentation:** Companies that supply **Sulfaethoxyppyridazine** for research may provide technical data sheets with purity and stability information.

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References

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